

Physicochemical properties of Butyl(3-methoxypropyl)amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyl(3-methoxypropyl)amine*

Cat. No.: *B15251572*

[Get Quote](#)

An In-depth Technical Guide on the Physicochemical Properties of 3-Methoxypropylamine

Introduction

This technical guide provides a comprehensive overview of the physicochemical properties of 3-Methoxypropylamine (MOPA), a versatile primary amine with significant applications across various industrial sectors. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, a discussion of its chemical characteristics, and a general methodology for property determination.

Note on Nomenclature: The information presented herein pertains to 3-Methoxypropylamine (CAS No. 5332-73-0). While the initial request specified "**Butyl(3-methoxypropyl)amine**," the extensive body of available scientific and safety data points towards the widespread use and documentation of the primary amine, 3-Methoxypropylamine.

Chemical Identity and Structure

- Chemical Name: 3-Methoxypropylamine
- Synonyms: 1-Amino-3-methoxypropane, 3-Aminopropyl methyl ether, 3-MPA, 3-Methoxy-1-propanamine[1][2]
- CAS Number: 5332-73-0[1]
- Molecular Formula: C₄H₁₁NO[3][4]

- Molecular Weight: 89.14 g/mol [5]
- Chemical Structure:

Physicochemical Properties

The physicochemical properties of 3-Methoxypropylamine are summarized in the tables below. These properties are crucial for its handling, application, and safety considerations in a laboratory and industrial setting.

Table 1: General and Physical Properties

Property	Value	Reference
Appearance	Colorless to faintly yellow liquid	[1]
Odor	Ammonia-like	[3]
Density	0.874 g/mL at 25 °C	
Boiling Point	117-118 °C at 733 mmHg	
Melting Point	-65 °C / -85 °F	[3]
Vapor Pressure	12.0 mmHg at 20 °C	[1]
Vapor Density	3.07 (vs air)	
Refractive Index	n _{20/D} 1.417	
Solubility	Miscible with water, ethanol, toluene, acetone, and hexane	

Table 2: Safety and Flammability Data

Property	Value	Reference
Flash Point	27 °C (80.6 °F) - closed cup	
Autoignition Temperature	320 °C / 608 °F	[3]
pH	11.4 - 11.9 (100 g/L aqueous solution)	[3]

Experimental Protocols

While specific, detailed experimental protocols for the determination of every physicochemical property of 3-Methoxypropylamine are not readily available in the public domain, standardized methods established by organizations such as the OECD (Organisation for Economic Co-operation and Development) and ASTM (American Society for Testing and Materials) are typically employed. Below is a generalized workflow for the determination of a key property like the boiling point.

General Experimental Workflow for Boiling Point Determination

A common method for determining the boiling point of a liquid is using the distillation method, which aligns with OECD Test Guideline 103.



[Click to download full resolution via product page](#)

A generalized workflow for determining the boiling point of a liquid.

Reactivity and Stability

- **Stability:** 3-Methoxypropylamine is stable under normal conditions. It is, however, air-sensitive and hygroscopic.[3][6]
- **Incompatible Materials:** It is incompatible with strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[3]
- **Hazardous Decomposition Products:** Upon combustion, it may produce nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[3]

Applications

3-Methoxypropylamine's unique combination of properties makes it a valuable intermediate and additive in various applications:

- **Water Treatment:** It is used as a corrosion inhibitor in steam condensate systems and as a flocculating agent.[2] It can also serve as a substitute for morpholine in water treatment formulations.[2]
- **Coatings and Waxes:** It is used to make amine soaps that act as emulsifiers in anionic coatings and wax formulations.[2] The volatility of MOPA with water allows for the formation of an insoluble wax film.
- **Synthesis:** It serves as an intermediate in the manufacturing of pharmaceuticals, dyes (such as disperse blue 60), and agrochemicals.
- **Other Uses:** It is also found in insecticide emulsions, paint solvents, and textile auxiliaries.

Safety and Handling

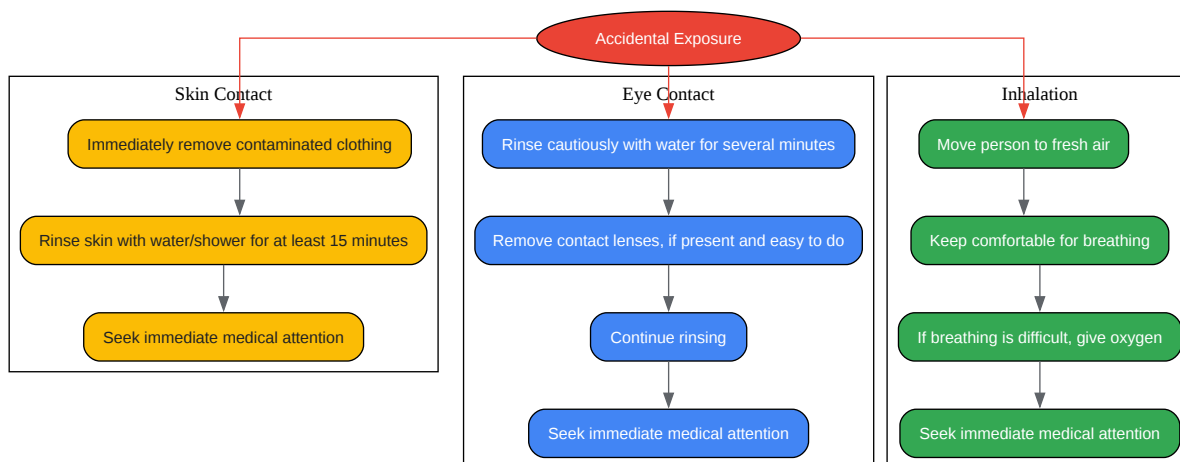
3-Methoxypropylamine is a flammable liquid and is corrosive, causing severe skin burns and eye damage.[4][7] It is also harmful if swallowed and may cause an allergic skin reaction.[3][6]

- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye protection, and face protection when handling this chemical.[6][7]
- **Handling:** Use in a well-ventilated area and keep away from heat, sparks, and open flames. [6][8] Ground and bond containers and receiving equipment to prevent static discharge.[6]
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly closed container.[6]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Logical Relationships in Safety Procedures

The following diagram illustrates the logical flow of actions in case of accidental exposure to 3-Methoxypropylamine, as derived from safety data sheets.



[Click to download full resolution via product page](#)

First aid procedures for exposure to 3-Methoxypropylamine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. univarsolutions.com [univarsolutions.com]
- 2. atamankimya.com [atamankimya.com]
- 3. fishersci.com [fishersci.com]
- 4. static1.squarespace.com [static1.squarespace.com]

- 5. 3-Methoxypropylamine | C₄H₁₁NO | CID 1672 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Physicochemical properties of Butyl(3-methoxypropyl)amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15251572#physicochemical-properties-of-butyl-3-methoxypropyl-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com